

1-Iododecane: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: 1-Iododecane

Cat. No.: B1670042

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data for **1-iododecane**, a versatile alkyl iodide used in a variety of organic synthesis applications. Understanding the potential hazards and proper handling procedures is paramount for ensuring laboratory safety and the integrity of research. This document synthesizes information from safety data sheets (SDS), regulatory guidelines, and scientific literature to provide a detailed resource for professionals working with this compound.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **1-iododecane** is the foundation of its safe handling and use. This data is crucial for designing experiments, understanding its behavior under various conditions, and planning for potential emergencies.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₁ I	[PubChem]
Molecular Weight	268.18 g/mol	[PubChem]
Appearance	Colorless to light yellow liquid	[PubChem]
Boiling Point	132 °C at 15 mmHg	[Sigma-Aldrich][1]
Melting Point	-16 °C	[LookChem][2]
Density	1.257 g/mL at 25 °C	[Sigma-Aldrich][1]
Vapor Pressure	0.01 mmHg at 20 °C	[PubChem]
Flash Point	> 110 °C (> 230 °F)	[Thermo Fisher Scientific][2]
Refractive Index	n ₂₀ /D 1.485 (lit.)	[Sigma-Aldrich][1]
Solubility	Immiscible with water.	[LookChem][2]
Stability	Stable under normal conditions; light sensitive.	[Thermo Fisher Scientific][3]

Toxicological Information

1-Iododecane is classified as an irritant and presents acute toxicity concerns. The following table summarizes the available toxicological data.

Endpoint	Value	Species	Source(s)
Acute Toxicity (LD50)	4,550 mg/kg (Intraperitoneal)	Mouse	[PubChem]
Skin Irritation	Causes skin irritation (Category 2)	N/A	[PubChem]
Eye Irritation	Causes serious eye irritation (Category 2A)	N/A	[PubChem][4]
Respiratory Irritation	May cause respiratory irritation	N/A	[PubChem]

Mechanism of Irritation

The irritant effects of **1-iododecane** are attributed to its chemical reactivity as an alkyl halide. Alkyl halides can act as alkylating agents, reacting with nucleophilic functional groups present in biological macromolecules such as proteins and DNA. This covalent modification can disrupt cellular processes and trigger inflammatory responses, leading to the observed skin and eye irritation.[5] The lipophilic nature of the decyl chain facilitates its penetration through the skin's lipid barrier, allowing it to reach viable cells in the epidermis and dermis and elicit an irritant response.

Hazard Identification and Classification

1-iododecane is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following table outlines its hazard statements.

GHS Hazard Statement	Description
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Experimental Protocols for Safety Assessment

The safety data presented in this guide are derived from standardized experimental protocols. The following sections detail the methodologies for key toxicological and physical hazard assessments.

Acute Toxicity - Intraperitoneal LD50 Determination

The intraperitoneal LD50 value for **1-iododecane** in mice was likely determined using a method similar to the OECD Guidelines for the Testing of Chemicals, such as the Up-and-Down Procedure (UDP).[\[6\]](#)[\[7\]](#)

Methodology:

- **Animal Selection:** Healthy, young adult mice of a single sex (typically females) are used.[\[6\]](#) The animals are acclimatized to laboratory conditions before the study.
- **Dose Preparation:** **1-iododecane** is prepared in a suitable vehicle if necessary.
- **Dose Administration:** A single dose of the test substance is administered via intraperitoneal injection.[\[8\]](#)
- **Procedure:** The study follows a sequential dosing scheme. A single animal is dosed, and the outcome (survival or death) determines the dose for the next animal (a higher dose after survival, a lower dose after death).[\[6\]](#)
- **Observation Period:** Animals are observed for signs of toxicity and mortality for up to 14 days after administration.[\[8\]](#)
- **LD50 Calculation:** The LD50 value is calculated from the results of the sequential dosing using statistical methods, such as the method of Miller and Tainter.[\[8\]](#)



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Caption: Workflow for Intraperitoneal LD50 Determination.

Skin Irritation Assessment

The skin irritation potential of **1-iododecane** is determined in accordance with OECD Test Guideline 439, which utilizes a reconstructed human epidermis (RhE) model.

Methodology:

- **Tissue Preparation:** Commercially available RhE models are equilibrated in a cell culture incubator.
- **Application of Test Substance:** A defined amount of **1-iododecane** is applied directly to the surface of the RhE tissue.
- **Exposure and Post-Incubation:** After a specific exposure period, the tissues are rinsed and incubated in fresh medium for a recovery period.
- **Viability Assessment:** Tissue viability is measured using a cell viability assay, such as the MTT assay. This assay quantifies the metabolic activity of viable cells.
- **Classification:** The substance is classified as a skin irritant if the tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$).



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Caption: In Vitro Skin Irritation Test Workflow.

Eye Irritation Assessment

The serious eye irritation potential of **1-iododecane** is determined following OECD Test Guideline 405.

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are typically used.
- **Application:** A single dose of **1-iododecane** is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.
- **Scoring:** Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored to evaluate the degree of irritation.
- **Classification:** The substance is classified based on the severity and reversibility of the observed eye lesions.

Flash Point Determination

The flash point of **1-iododecane** is determined using a method such as the Cleveland open-cup method.

Methodology:

- Apparatus: A Cleveland open-cup apparatus, consisting of a brass test cup, a heating plate, and an ignition source, is used.
- Procedure: The test cup is filled with **1-iododecane**. The substance is heated at a controlled rate.
- Ignition Test: At regular temperature intervals, a test flame is passed over the surface of the liquid.
- Flash Point: The flash point is the lowest temperature at which the vapors of the substance ignite briefly upon application of the test flame.

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize the risks associated with **1-iododecane**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[3\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If inhalation of vapors is possible, use a NIOSH/MSHA-approved respirator.[\[3\]](#)

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Avoid breathing vapors or mists.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

Storage

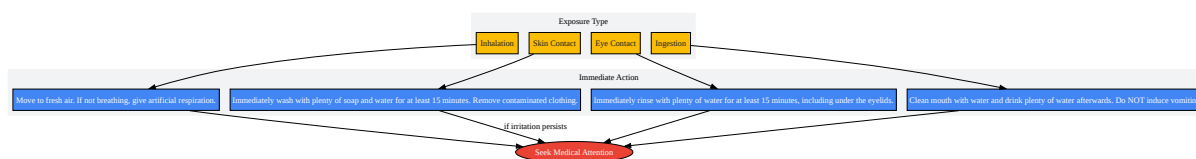
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)

- Protect from direct sunlight and light exposure, as **1-iododecane** is light-sensitive.[3]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[3]
- A small amount of copper chip may be added as a stabilizer.[9]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures



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Caption: First-Aid Measures for **1-iododecane** Exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide, carbon dioxide, and hydrogen iodide.[3]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures



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Caption: Spill Management Workflow for **1-Iododecane**.

Disposal Considerations

Dispose of **1-iododecane** and contaminated materials in accordance with local, regional, and national regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[2]

This guide is intended to provide comprehensive safety information for **1-iododecane**. It is not a substitute for a thorough review of the substance-specific Safety Data Sheet (SDS) and adherence to all institutional and regulatory safety protocols. Always prioritize safety in the laboratory.

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